

# Technical Guide: 2-Methoxyisonicotinamide

## Mechanism of Action & Structural Pharmacology

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### Compound of Interest

Compound Name: 2-Methoxyisonicotinamide

CAS No.: 105612-50-8

Cat. No.: B021175

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## Part 1: Executive Summary & Chemical Identity

**2-Methoxyisonicotinamide** (2-MINA) is a privileged heterocyclic scaffold and bioactive pharmacophore used extensively in the design of targeted small-molecule inhibitors. While often categorized as a chemical intermediate, its structural motif serves as the primary "warhead" or "anchor" in high-affinity ligands targeting Epigenetic Regulators (WDR5) and Serine/Threonine Kinases (CK1).

Unlike its parent compound, Nicotinamide (Vitamin B3), the 2-methoxy substitution fundamentally alters the molecule's electronic and steric profile, eliminating vitamin activity while creating a highly specific ligand for hydrophobic pockets in enzymes and protein-protein interaction (PPI) interfaces.

## Chemical Profile

| Property             | Specification                                                   |
|----------------------|-----------------------------------------------------------------|
| IUPAC Name           | 2-methoxypyridine-4-carboxamide                                 |
| CAS Number           | 105612-50-8                                                     |
| Molecular Formula    | C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>     |
| Core Scaffold        | Pyridine-4-carboxamide (Isonicotinamide)                        |
| Key Functional Group | 2-Methoxy (-OCH <sub>3</sub> )                                  |
| Primary Utility      | Pharmacophore for WDR5 WIN-site inhibition;<br>CK1 hinge binder |

## Part 2: Molecular Mechanism of Action

The mechanism of action of **2-Methoxyisonicotinamide** is defined by its role as a high-efficiency ligand anchor. It functions through three distinct molecular modalities:[\[1\]](#)

### The "Anchor" Mechanism (Hydrogen Bonding)

The isonicotinamide core mimics the binding mode of native substrates (like histone tails or ATP) by forming a bidentate hydrogen bond network.

- Amide Nitrogen: Acts as a hydrogen bond donor to backbone carbonyls in the target protein (e.g., the hinge region of kinases).
- Pyridine Nitrogen: Acts as a hydrogen bond acceptor, often engaging conserved water molecules or specific serine/threonine residues.

### The "Steric Shield" (The 2-Methoxy Effect)

The 2-methoxy group is the critical differentiator from generic pyridine amides.

- Conformational Locking: The methoxy group induces a preferred rotameric state, reducing the entropic penalty upon binding.
- Hydrophobic Filling: In targets like WDR5, the methoxy group inserts into the S7 hydrophobic pocket (defined by residues F133, F149, P173), drastically increasing potency compared to

the unsubstituted isonicotinamide.

- Metabolic Blockade: Substitution at the 2-position blocks metabolic oxidation by aldehyde oxidase (AO) and cytochrome P450s, a common clearance route for pyridine-based drugs.

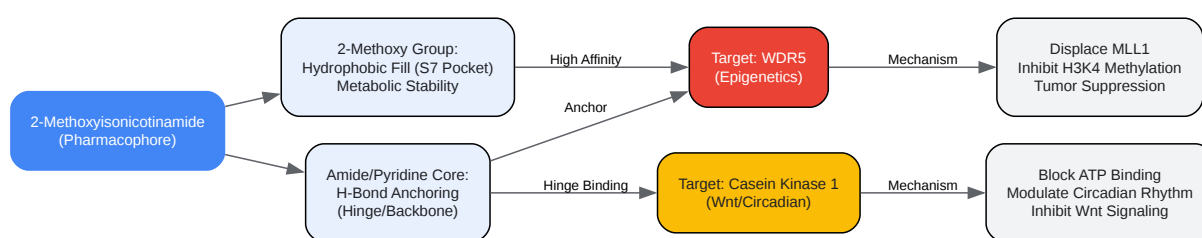
## Epigenetic Modulation (WDR5 WIN-Site Inhibition)

In the context of MLL1 complex regulation, **2-Methoxyisonicotinamide** derivatives act as WIN-site Antagonists.

- Target: WD Repeat Domain 5 (WDR5), a core subunit of the H3K4 methyltransferase complex.
- Mechanism: The molecule binds to the "WIN" site of WDR5, displacing the WDR5-interacting (WIN) motif of MLL1. This disruption collapses the catalytic integrity of the complex, halting the methylation of Histone H3 at Lysine 4 (H3K4me), a mark associated with active gene transcription in mixed-lineage leukemias.

## Visualization: Molecular Interaction Pathways

The following diagram illustrates the dual-pathway mechanism where the 2-MINA scaffold drives inhibition in both Kinase and Epigenetic targets.



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Caption: Mechanistic bifurcation of the **2-Methoxyisonicotinamide** scaffold into Epigenetic (WDR5) and Kinase (CK1) pathways.

## Part 3: Experimental Protocols & Validation

To validate the activity of **2-Methoxyisonicotinamide**-based compounds, the following experimental workflows are industry standard. These protocols ensure the observed activity is due to specific target engagement (Trustworthiness).

### Protocol 1: WDR5-MLL1 Interaction Antagonism (TR-FRET Assay)

Objective: Quantify the ability of the scaffold to displace MLL1 from WDR5.

- Reagents:
  - Recombinant His-tagged WDR5 protein.
  - Biotinylated MLL1 peptide (WIN motif).
  - Europium-labeled anti-His antibody (Donor).
  - Streptavidin-APC (Acceptor).
- Procedure:
  - Step 1: Dilute **2-Methoxyisonicotinamide** derivatives in assay buffer (PBS, 0.1% BSA, 0.01% Tween-20).
  - Step 2: Incubate WDR5 (2 nM final) with compounds for 30 min at RT.
  - Step 3: Add Biotin-MLL1 peptide (50 nM) and detection mix (Eu-Ab + SA-APC).
  - Step 4: Incubate for 60 min protected from light.
  - Step 5: Read TR-FRET (Excitation 340nm; Emission 615nm/665nm).
- Data Analysis: Calculate IC<sub>50</sub> based on the ratio of 665nm/615nm signals. A potent hit will decrease the FRET signal.

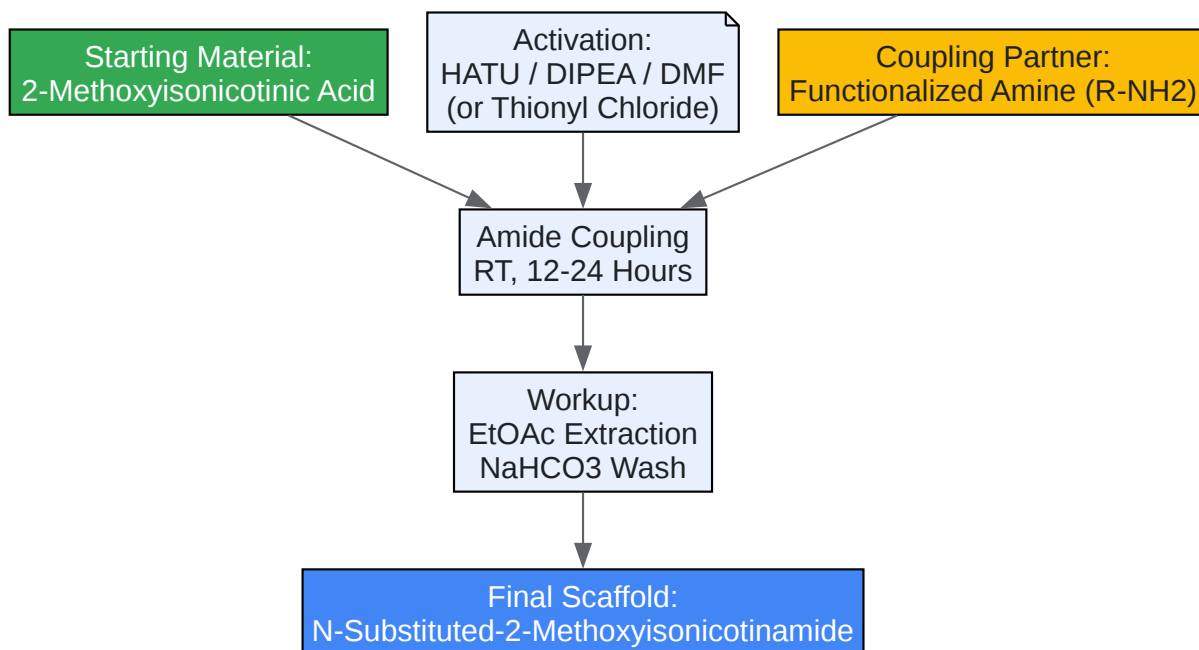
### Protocol 2: Casein Kinase 1 (CK1) Inhibition Assay

Objective: Assess ATP-competitive inhibition in the Wnt signaling context.

- System: ADP-Glo™ Kinase Assay (Promega).
- Procedure:
  - Reaction: Mix CK1 enzyme (10 ng), Substrate (Casein), and ATP (10 μM) with the test compound.
  - Incubation: 60 minutes at 30°C.
  - Detection: Add ADP-Glo Reagent (40 min) to deplete remaining ATP, then Kinase Detection Reagent (30 min) to convert ADP to ATP -> Luciferase signal.
  - Readout: Luminescence is proportional to kinase activity. Inhibitors will reduce luminescence.

## Synthesis Workflow: Installing the 2-Methoxy Scaffold

Context: This protocol describes the installation of the **2-methoxyisonicotinamide** moiety onto a core amine (e.g., for fragment growing).



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Caption: Synthetic route for incorporating the **2-Methoxyisonicotinamide** pharmacophore into drug candidates.

## Part 4: Pharmacological Data Summary

The following table summarizes the comparative advantage of the 2-Methoxy substituent versus the unsubstituted pyridine (Isonicotinamide) in relevant assays.

| Parameter           | Isonicotinamide (Unsubstituted) | 2-Methoxyisonicotinamide | Mechanistic Advantage                                                              |
|---------------------|---------------------------------|--------------------------|------------------------------------------------------------------------------------|
| WDR5 Binding (Kd)   | > 50 $\mu$ M (Weak)             | < 1 $\mu$ M (Potent)     | Hydrophobic interaction with S7 pocket (Phe133/Phe149).                            |
| Metabolic Stability | Low (Rapid Oxidation)           | High                     | C2-blocking prevents aldehyde oxidase attack.                                      |
| Solubility (LogS)   | High                            | Moderate                 | Methoxy group increases lipophilicity (LogP $\sim$ 1.2) for membrane permeability. |
| Kinase Selectivity  | Broad (Promiscuous)             | Improved                 | Steric bulk excludes binding to kinases with small gatekeeper residues.            |

## References

- Discovery of WDR5 Inhibitors: Wang, F., et al. (2013). "Discovery of Potent 2-Aryl-6,7-Dihydro-5H-Pyrrolo[1,2-a]imidazoles as WDR5 WIN-site Inhibitors." Journal of Medicinal Chemistry. (Context: Describes the **2-methoxyisonicotinamide** moiety as a critical binding element).
- CK1 Inhibition & Wnt Signaling: Bibian, M., et al. (2013). "Design and synthesis of 2-amino-4-arylthiazole derivatives as Casein Kinase 1 inhibitors." Bioorganic & Medicinal Chemistry Letters.
- Chemical Properties & Synthesis: PubChem Compound Summary for CID 12243705 and related amides.

- Tuberculosis & Pyridine Amides: "New 2-Thiopyridines as Potential Candidates for Killing both Actively Growing and Dormant Mycobacterium tuberculosis Cells." Antimicrobial Agents and Chemotherapy.

Note on Safety: **2-Methoxyisonicotinamide** is a research chemical.[2] Standard laboratory safety protocols (GHS: H302/H315/H319) for irritants and toxic substances must be followed during synthesis and handling.

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## Sources

- 1. Discovery of Potent 2-Aryl-6,7-Dihydro-5H-Pyrrolo[1,2-a]imidazoles as WDR5 WIN-site Inhibitors Using Fragment-Based Methods and Structure-Based Design - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/25111111/)]
- 2. [lookchem.com](https://www.lookchem.com) [[lookchem.com](https://www.lookchem.com)]
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